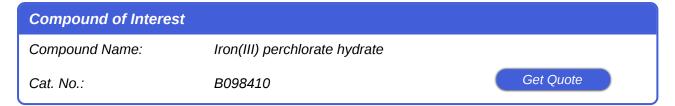


Fire-fighting measures for incidents involving iron(III) perchlorate

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Technical Support Center: Iron(III) Perchlorate Incidents

This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate fire-fighting measures for incidents involving iron(III) perchlorate.

Frequently Asked Questions (FAQs)

Q1: What are the primary fire hazards associated with iron(III) perchlorate?

A1: Iron(III) perchlorate is a strong oxidizer and may intensify fires.[1][2][3] It can cause fire when it comes into contact with combustible or organic materials such as wood, paper, oil, and clothing.[1][2]

Q2: What extinguishing media should be used on a fire involving iron(III) perchlorate?

A2: Suitable extinguishing media include carbon dioxide (CO2), dry powder, and alcohol-resistant foam.[1][2][4][5] Some sources suggest that water may be ineffective, while others indicate that a water spray can be used to cool unopened containers.[1][2][4]

Q3: Are there any extinguishing media that should be avoided?

Troubleshooting & Optimization





A3: While most safety data sheets do not explicitly list forbidden extinguishing media, the ineffectiveness of water is noted in some instances.[1][2]

Q4: What are the hazardous decomposition products of iron(III) perchlorate in a fire?

A4: When heated to decomposition, iron(III) perchlorate can produce hazardous combustion products, including hydrogen chloride and iron oxides.[1][4]

Q5: What personal protective equipment (PPE) is required for firefighters responding to an incident involving iron(III) perchlorate?

A5: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressuredemand, approved by MSHA/NIOSH or an equivalent authority, and full protective gear.[1][2][4]

Q6: What are the immediate first aid measures in case of exposure to iron(III) perchlorate?

A6:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek medical attention.[1]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[1][4]
- Inhalation: Move the person to fresh air. If they are not breathing, provide artificial respiration. Seek medical attention if symptoms occur.[1]
- Ingestion: Clean the mouth with water and then drink plenty of water. Seek medical attention if symptoms occur.[1]

Troubleshooting Guide for Experimental Incidents



Issue	Immediate Action	Follow-up / Prevention
Small Spill (No Fire)	Evacuate personnel from the immediate area. Wear appropriate PPE (gloves, safety goggles, lab coat). Sweep up the spilled solid material and place it in a suitable, closed container for disposal. Avoid creating dust.	Ensure proper storage in a cool, dry, well-ventilated area away from combustible materials.[4][6] Handle in accordance with good industrial hygiene and safety practices.
Contact with Combustible Material (No Fire)	Carefully separate the iron(III) perchlorate from the combustible material. Inspect for any signs of reaction or heating.	Keep and store away from clothing and other combustible materials.[1][2][5]
Minor Fire	Use a suitable fire extinguisher (CO2, dry chemical, or foam). [1][5][6] If the fire is larger than can be handled with a portable extinguisher, evacuate the area and call for emergency response.	Conduct a risk assessment before beginning experiments. Ensure fire extinguishers are accessible and personnel are trained in their use.
Major Fire	In case of a major fire and large quantities of material, evacuate the area immediately. Fight the fire remotely due to the risk of explosion.[1]	Store large quantities of iron(III) perchlorate according to institutional and regulatory guidelines.

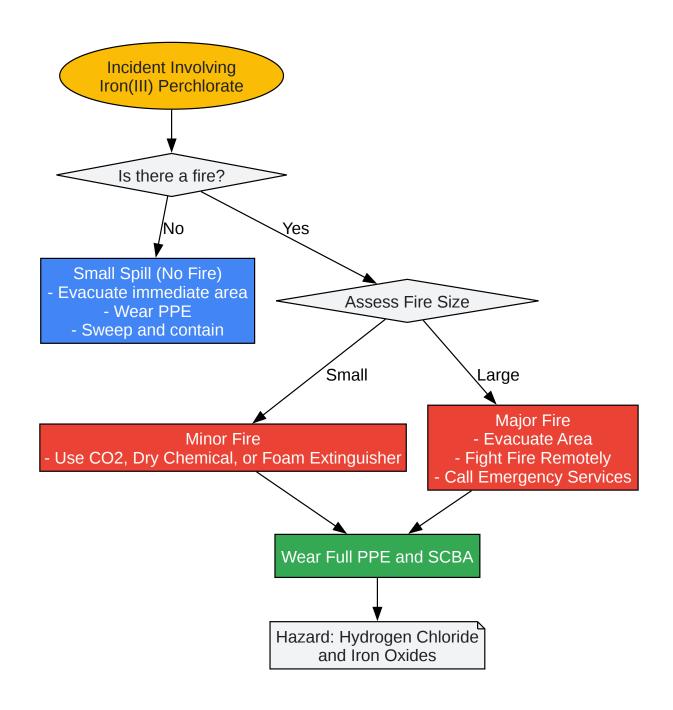
Quantitative Hazard Data



Hazard Classification	Code	Description
Oxidizing Solids	H272	May intensify fire; oxidizer[1][5]
Skin Irritation	H315	Causes skin irritation[1][5]
Eye Irritation	H319	Causes serious eye irritation[1] [5]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1][5]

Firefighting Logic Pathway





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Caption: Firefighting decision workflow for iron(III) perchlorate incidents.



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